

Proper Disposal Procedures: Cyclopentanol(1-13C)[1][2]

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Compound of Interest

Compound Name: Cyclopentanol(1-13C)

Cat. No.: B12057231

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Executive Safety & Isotopic Assessment

STOP AND READ: Before handling this substance, you must distinguish between its chemical hazards and its isotopic nature.

Cyclopentanol(1-13C) is a stable isotope-labeled cyclic alcohol. It is NOT radioactive. The

C label is a stable isotope of carbon used primarily for NMR standards and metabolic tracing. Treating this as radioactive waste is a critical operational error that will result in unnecessary disposal costs and regulatory non-compliance.

However, chemically, it retains the full hazard profile of unlabeled cyclopentanol: it is a flammable liquid and a mucosal irritant.

Physicochemical & Hazard Profile[3][4][5]

Property	Value / Classification	Operational Implication
CAS Number	54808-52-5 (Labeled) / 96-41-3 (Unlabeled)	Use unlabeled CAS for general hazard lookup if labeled is unavailable.
Isotope Status	STABLE (Non-Radioactive)	DO NOT place in radioactive waste bins (unless mixed with radiolabels).
Flash Point	~51°C (124°F)	Flammable (Category 3). Ground all containers during transfer.
Solubility	Slightly soluble in water	Potential for phase separation in aqueous waste streams.
Reactivity	Incompatible with Strong Oxidizers	EXPLOSION RISK: Never mix with nitric acid, perchlorates, or peroxides.

Regulatory Waste Classification (RCRA)

To maintain compliance with the US EPA Resource Conservation and Recovery Act (RCRA) and international standards, **Cyclopentanol(1-13C)** must be characterized by its "Characteristic Hazards" rather than a specific listing, as it is not typically a U-listed or P-listed substance by specific name.

- Primary Waste Code:D001 (Ignitability)
 - Reasoning: Flash point < 60°C.[\[1\]](#)
- Secondary Waste Code: None (unless mixed with other hazardous solvents).
- Disposal Method: Fuel Blending / Incineration.

Waste Segregation Strategy

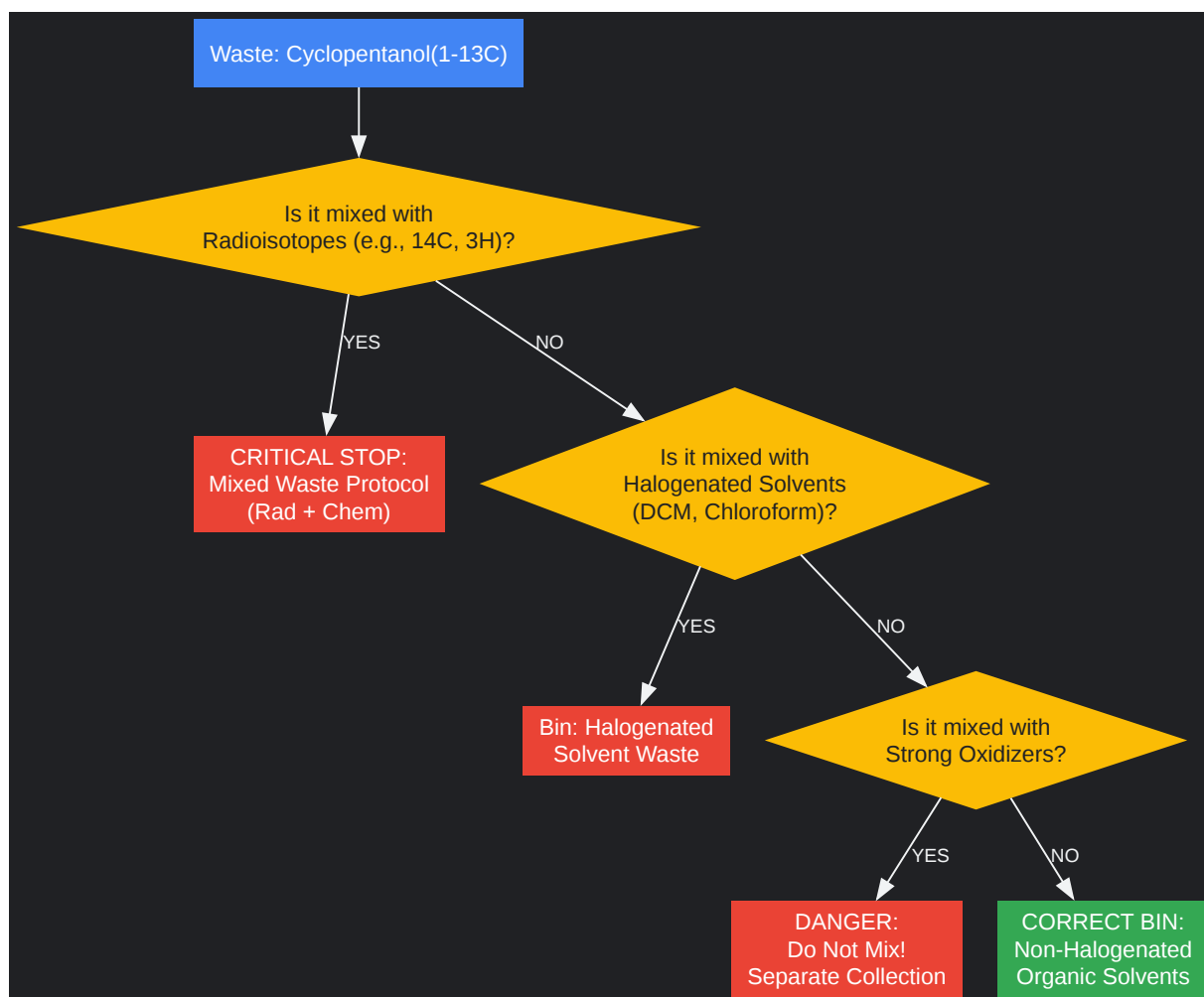
Effective segregation is the pillar of laboratory safety and cost control. You must segregate **Cyclopentanol(1-13C)** into the Non-Halogenated Organic Solvent stream.

Why Segregation Matters (The Causality)

- Cost: Halogenated waste (containing F, Cl, Br, I) requires higher temperature incineration (C) to prevent dioxin formation. Non-halogenated waste (like Cyclopentanol) is often used for fuel blending (energy recovery), which is significantly cheaper.
- Safety: Mixing alcohols with oxidizers (like Chromic acid waste) can cause immediate exothermic eruptions.

Segregation Logic Flow

The following decision tree illustrates the correct binning process for **Cyclopentanol(1-13C)**.



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Figure 1: Decision logic for segregating **Cyclopentanol(1-13C)** waste streams. Ensure the path leads to the green node.

Operational Disposal Protocol

Follow this self-validating workflow to dispose of the material.

Step 1: Container Selection & Preparation[7]

- Material: Use High-Density Polyethylene (HDPE) or Glass (amber preferred if available, though not strictly required for stability).
- Venting: Ensure the cap is vented if there is any risk of ongoing reaction (unlikely with pure solvent, but critical if mixed).
- Grounding: If transferring more than 4 Liters, ground the receiving container to prevent static discharge ignition.

Step 2: Labeling (The Chain of Custody)

Do not simply write "Waste."^[2] The label must be specific to satisfy E-E-A-T (Expertise) requirements for downstream handlers.

- Required Fields:
 - Chemical Name: "Cyclopentanol" (Note: You may omit "1-13C" for waste contractors as the isotope does not alter the disposal method, but "Cyclopentanol" is mandatory).
 - Hazards: Check "Flammable" and "Irritant."
 - Composition: "95-100% Cyclopentanol" (or actual mixture ratio).

Step 3: Transfer & Storage[3]

- Fume Hood: Perform all waste transfers inside a certified chemical fume hood.^[3]
- Funnel Use: Use a funnel with a flame arrestor if available.
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion. Never fill to the brim.
- Secondary Containment: Place the waste bottle in a polyethylene tray capable of holding 110% of the container's volume.

Emergency Response: Spill Management

In the event of a spill, the flammability of Cyclopentanol is the immediate threat.



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Figure 2: Immediate response workflow for Cyclopentanol spills.

Critical Spill Notes:

- Small Spill (<100 mL): Absorb with paper towels (place in fume hood to evaporate safely or bin as solid flammable waste) or vermiculite.
- Large Spill (>500 mL): Evacuate the area. Call EHS immediately. Do not attempt to clean up without respiratory protection (organic vapor cartridge) due to potential dizziness and ataxia.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 7298, Cyclopentanol. PubChem. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). "Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes." EPA.gov. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). "Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1200)." OSHA.gov. Available at: [\[Link\]](#)

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Sources

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